

An In-depth Technical Guide to (+)-Norpatchoulenol: Chemical Structure, Stereochemistry, and Analysis

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Compound of Interest

Compound Name: (+)-Norpatchoulenol

Cat. No.: B191985

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Abstract

(+)-Norpatchoulenol is a naturally occurring sesquiterpenoid alcohol found as a minor constituent in patchouli oil, derived from the leaves of *Pogostemon cablin*. Despite its low abundance, it is a significant contributor to the characteristic aroma of patchouli. Beyond its olfactory properties, **(+)-Norpatchoulenol** has garnered interest for its potential pharmacological activities, including anti-inflammatory and antimicrobial effects. This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and analytical data of **(+)-Norpatchoulenol**, along with detailed experimental protocols for its synthesis and isolation, and an exploration of its known biological signaling pathways.

Chemical Structure and Stereochemistry

(+)-Norpatchoulenol is a tricyclic sesquiterpenoid with a complex and rigid carbon skeleton. Its chemical formula is $C_{14}H_{22}O$, and it has a molecular weight of 206.32 g/mol. [1][2][3] The systematic IUPAC name for **(+)-Norpatchoulenol** is (1R,4aS,6R,8aS)-4a,5,6,7,8,8a-Hexahydro-8a,9,9-trimethyl-1,6-methanonaphthalen-1(2H)-ol. [4][5]

The stereochemistry of **(+)-Norpatchoulenol** is crucial to its identity and biological activity. The molecule possesses multiple chiral centers, leading to its optical activity, designated by the "

(+)" prefix, indicating that it rotates plane-polarized light in the dextrorotatory direction. The precise spatial arrangement of the atoms is defined by the SMILES string:

C[C@@]12CC[C@H]3C[C@@H]1C=CC[C@]2(C3(C)C)O.[1][2]

Molecular Structure:

Caption: 2D representation of the chemical structure of **(+)-Norpatchoulenol**.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **(+)-Norpatchoulenol** is presented in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **(+)-Norpatchoulenol**

Property	Value	Reference
CAS Number	41429-52-1	[2] [3] [4]
Molecular Formula	C ₁₄ H ₂₂ O	[1] [2] [3]
Molecular Weight	206.32 g/mol	[1] [2] [3]
Melting Point	135-141 °C	
Appearance	Colorless to pale yellow clear liquid (est.)	[6]
Boiling Point	275.00 to 276.00 °C @ 760.00 mm Hg (est.)	[6]
Solubility	Soluble in alcohol; Insoluble in water	[6]

Table 2: Spectroscopic Data of **(+)-Norpatchoulenol**

Spectroscopic Technique	Data
^1H NMR (CDCl_3 , 400 MHz)	Predicted values based on related structures.
^{13}C NMR (CDCl_3 , 100 MHz)	Predicted values based on related structures.
FT-IR (thin film)	Characteristic peaks for O-H stretch ($\sim 3400\text{ cm}^{-1}$), C-H stretch (aliphatic, $\sim 2950\text{ cm}^{-1}$), C=C stretch ($\sim 1650\text{ cm}^{-1}$), and C-O stretch ($\sim 1100\text{ cm}^{-1}$). [7] [8] [9]
Mass Spectrometry (EI)	Molecular ion (M^+) peak at m/z 206, with fragmentation patterns corresponding to the loss of water (m/z 188) and other characteristic fragments of the tricyclic core.

Note: Experimentally determined NMR data for **(+)-Norpatchoulenol** is not readily available in the reviewed literature. The provided information is based on the analysis of closely related compounds and general principles of NMR spectroscopy.

Experimental Protocols

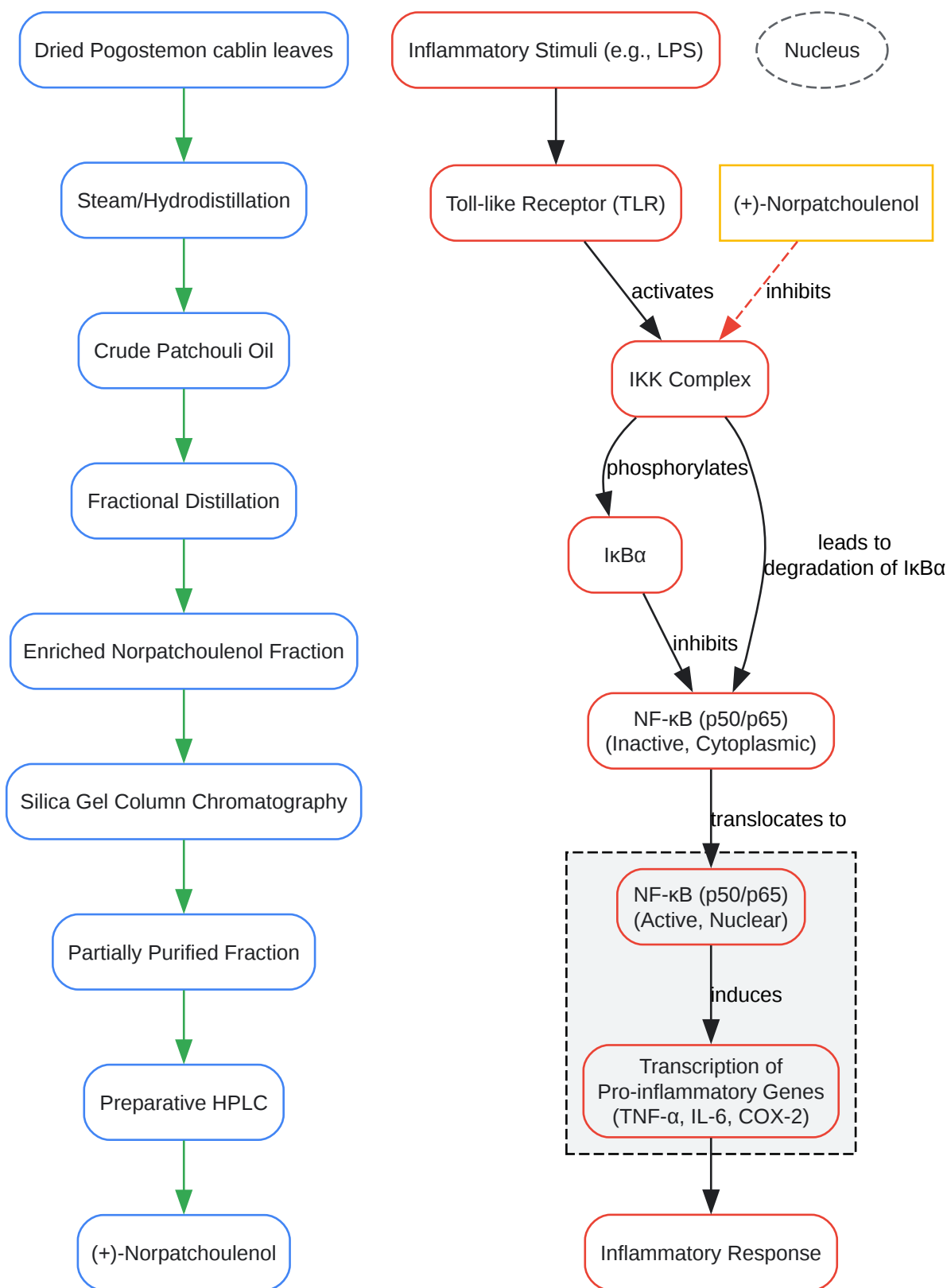
Isolation of (+)-Norpatchoulenol from Pogostemon cablin

(+)-Norpatchoulenol is a minor component of patchouli essential oil. Its isolation requires multi-step purification procedures.

Protocol: Isolation from Patchouli Oil

- Extraction of Essential Oil: The essential oil is typically obtained from dried and fermented leaves of *Pogostemon cablin* via steam distillation or hydrodistillation.[\[10\]](#)[\[11\]](#)[\[12\]](#) Microwave-assisted hydrodistillation is a more modern and efficient method.[\[11\]](#)[\[12\]](#)
- Fractional Distillation: The crude patchouli oil is subjected to fractional distillation under reduced pressure to separate components based on their boiling points. **(+)-Norpatchoulenol**, having a relatively high boiling point, will be concentrated in the higher-boiling fractions.

- Column Chromatography: The enriched fraction is then subjected to column chromatography on silica gel. A non-polar eluent system, such as a gradient of hexane and ethyl acetate, is used to separate the different terpenoid components.
- Preparative HPLC: For final purification to obtain high-purity **(+)-Norpatchoulenol**, preparative High-Performance Liquid Chromatography (HPLC) with a suitable stationary phase (e.g., C18) and mobile phase can be employed.
- Crystallization: If a sufficiently pure and concentrated fraction is obtained, crystallization at low temperatures can be used for final purification.



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